

Panacene CAS number and chemical identifiers

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Panacene: A Technical Guide for Researchers

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This document provides a comprehensive technical overview of **Panacene**, a marine natural product of interest to researchers in chemistry, pharmacology, and marine biology. This guide collates essential chemical identifiers, details on its synthesis, and discusses its known biological activity, tailored for professionals in drug development and scientific research.

Core Chemical Identifiers

Panacene is a bromoallene-containing natural product. Its key identifiers are summarized in the table below for easy reference.



Identifier	Value	Citation
CAS Number	66389-39-7	[1]
Molecular Formula	C15H15BrO2	[1]
Molecular Weight	307.18 g/mol	
IUPAC Name	(2S,3aR,8bR)-2-(3-bromopropa-1,2-dienyl)-8-ethyl-2,3,3a,8b-tetrahydrofuro[3,2-b] [1]benzofuran	[1]
InChI	InChI=1S/C15H15BrO2/c1-2- 10-5-3-7-12-14(10)15-13(18- 12)9-11(17-15)6-4-8-16/h3,5- 8,11,13,15H,2,9H2,1H3/t4?,11 -,13-,15+/m1/s1	[1]
InChIKey	SKPPEIDJGJGRGK- ISQAOBFQSA-N	[1]
Canonical SMILES	CCC1=C2C(C3C(O2)CC(O3)C =C=CBr)C=C1	[1]
PubChem CID	181799	[1]
DSSTox Substance ID	DTXSID80216607	[1]

Experimental Protocols: Total Synthesis of (±)-Panacene

The total synthesis of (±)-**Panacene** has been reported by Canesi and colleagues. The following is a summary of the key experimental steps. For full experimental details, including characterization data, please refer to the original publication: Sabot, C.; Bérard, D.; Canesi, S. Org. Lett.2008, 10 (20), 4629–4632.

Synthesis of the Fused Ring System



A key strategic element of the synthesis is the construction of the 6,5,5-fused ring system. This was achieved through an umpolung addition of furan to a phenolic system. The use of iodobenzene diacetate facilitates the generation of a cationic intermediate, which then allows for the attack of furan. A subsequent rearrangement involving the attack of a ketone leads to the desired fused system. A trimethylsilyl (TMS) blocking group was employed to control the regioselectivity of the fusion.

Introduction of the Allenic Sidechain

With the core ring structure established, the synthesis proceeds to the installation of the bromoallene sidechain.

- Wittig Olefination: The hemiacetal precursor undergoes a Wittig olefination to yield an enyne.
- Oxymercuration: Treatment with mercuric acetate results in the formation of a mercuric allene.
- Protiodemercuration: An in situ protiodemercuration using ethanedithiol stereoselectively furnishes the target bromoallene moiety of Panacene.

Biological Activity and Signaling Pathways Known Biological Activity: Shark Antifeedant

Panacene is recognized for its unique biological activity as a shark antifeedant.[2] It is produced by the sea hare Aplysia brasiliana and is believed to deter predation by sharks.

Signaling Pathways: An Area for Future Research

Currently, there is a lack of specific information in the scientific literature regarding the precise signaling pathways and molecular targets through which **Panacene** exerts its antifeedant effects. The mechanism of action for many shark repellents is not well understood, though some are known to interact with sensory systems. Further research is required to elucidate the specific biochemical cascades and receptors that are modulated by **Panacene** in sharks.

Visualizing the Synthetic Strategy



To aid in the conceptualization of the synthetic approach to **Panacene**, the following workflow diagram is provided.



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Caption: Synthetic workflow for the total synthesis of (±)-Panacene.

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